

Preliminary Studies on 5,6-DiHETE in Colitis Models: A Technical Guide

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Compound of Interest

Compound Name: (+/-)5(6)-DiHETE

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This technical guide provides an in-depth overview of the preliminary research on 5,6-dihydroxy-8Z,11Z,14Z,17Z-eicosatetraenoic acid (5,6-DiHETE) and its potential therapeutic role in colitis. 5,6-DiHETE, an eicosapentaenoic acid-derived lipid metabolite, has emerged as a promising anti-inflammatory agent.^[1] This document details the quantitative data from preclinical studies, comprehensive experimental protocols for colitis models, and the underlying signaling pathways involved in its mechanism of action.

Quantitative Data Summary

The following tables summarize the key quantitative findings from preliminary studies on 5,6-DiHETE in dextran sodium sulfate (DSS)-induced colitis models in mice.

Table 1: In Vivo Efficacy of 5,6-DiHETE in DSS-Induced Colitis

Parameter	Administration Route	Dosage	Treatment Regimen	Key Findings	Reference
Recovery from Colitis	Intraperitoneal	50 µg/kg/day	During the healing phase (days 9-13)	Accelerated recovery from weight loss and diarrhea symptoms.	[1]
Oral	150 µg/kg/day	During the healing phase (days 9-13)	Suppressed diarrhea and colon inflammation.	[1]	
Oral	600 µg/kg/day	During the healing phase (days 9-13)	Suppressed diarrhea and colon inflammation; slightly stronger effect than 150 µg/kg/day.[2]	[1]	
Leukocyte Infiltration	Intraperitoneal	50 µg/kg/day	During the healing phase	Inhibited leukocyte infiltration in inflamed colon tissue.	[3]
Oral	150 µg/kg/day	From day 9 to 14	Significantly suppressed the numbers of infiltrating granulocytes.	[4]	
Oral	600 µg/kg/day	From day 9 to 14	Significantly suppressed the numbers	[4]	

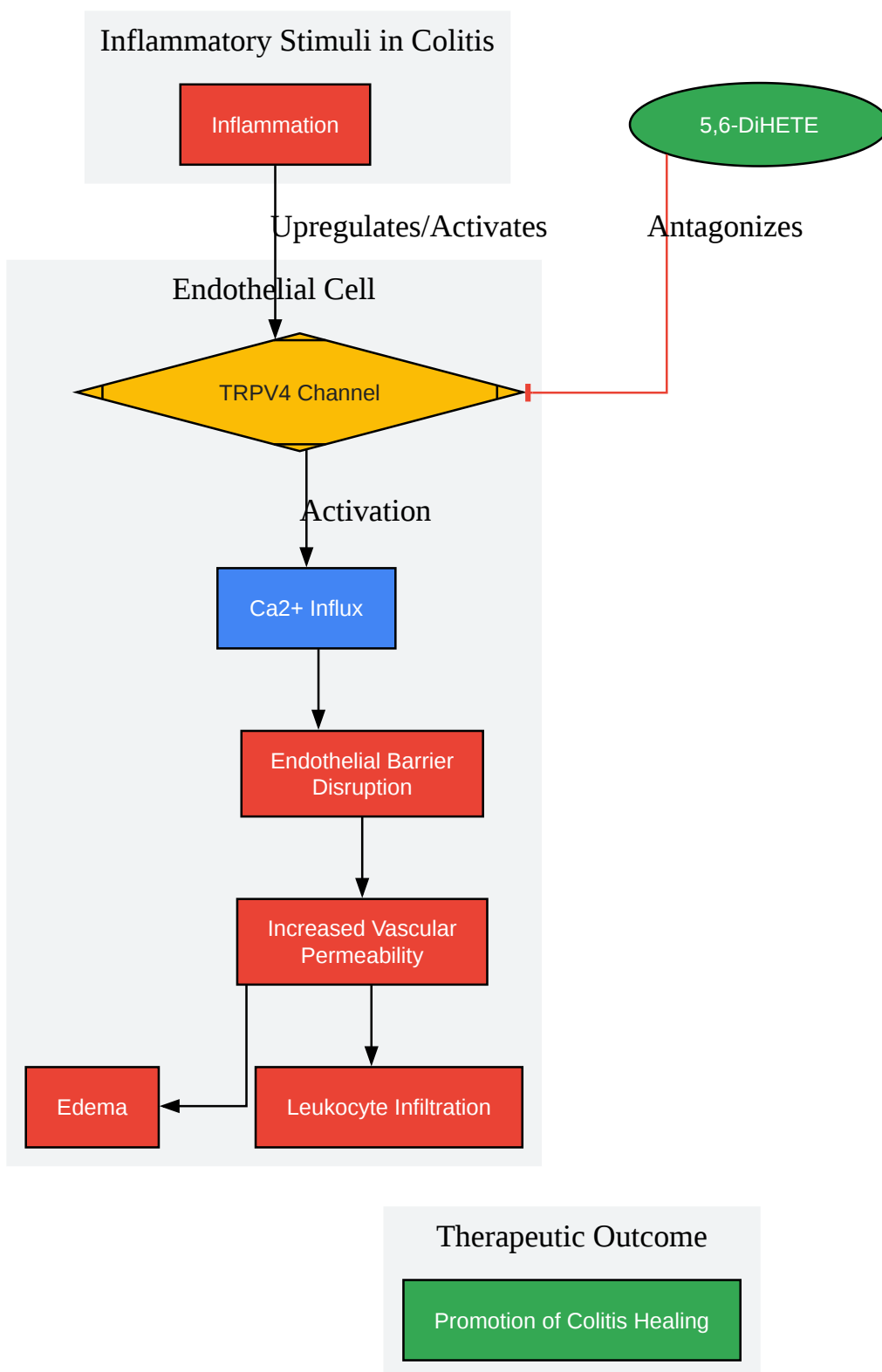
of infiltrating granulocytes.				
Edema Formation	Intraperitonea I	50 µg/kg/day	During the healing phase	Inhibited edema formation in inflamed colon tissue. [3]
Histological Score	Oral	150 µg/kg/day	From day 9 to 14	Significantly lower total histological scores compared to vehicle-treated mice. [4]
Oral	600 µg/kg/day	From day 9 to 14	Significantly lower total histological scores compared to vehicle-treated mice.	[4]

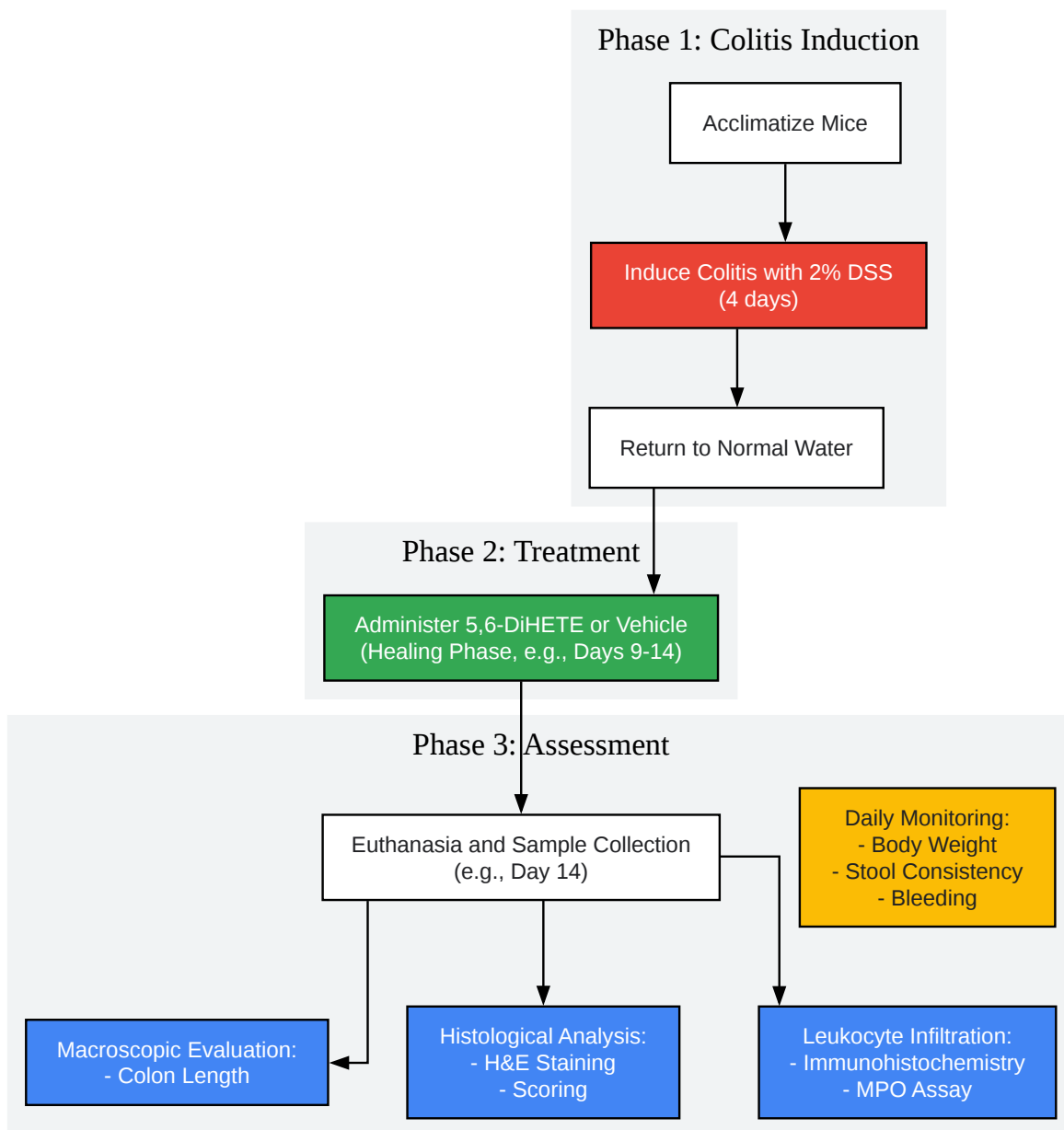
Table 2: In Vitro Effects of 5,6-DiHETE

Assay	Cell Type	5,6-DiHETE Concentration	Pre-treatment Time	Key Findings	Reference
Endothelial Barrier Disruption	Human Umbilical Vein Endothelial Cells (HUVECs)	0.1-1 μ M	30 minutes	Significantly inhibited endothelial barrier disruption induced by a TRPV4 agonist.[3]	[3]
Intracellular Ca ²⁺ Increase	HEK293T cells overexpressing TRPV4	1 μ M	10 minutes	Reduced TRPV4 agonist-induced intracellular Ca ²⁺ increase.[3]	[3]

Signaling Pathway of 5,6-DiHETE in Colitis

Preliminary studies have identified 5,6-DiHETE as a novel endogenous antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) channel.[3][5] In the context of colitis, inflammation leads to increased vascular permeability, edema, and leukocyte infiltration.[1][3] The activation of TRPV4 on endothelial cells is a key step in this process, leading to an influx of Ca²⁺ and subsequent disruption of the endothelial barrier.[6] 5,6-DiHETE exerts its anti-inflammatory effects by inhibiting this TRPV4-mediated signaling cascade.[3][5]





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